

A Technical Guide to the Physicochemical Properties of 4,4-Dimethylcyclohexanone

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Compound of Interest

Compound Name: 4,4-Dimethylcyclohexanone

Cat. No.: B1295358

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4,4-Dimethylcyclohexanone**, a key intermediate in organic synthesis. The data presented is compiled from various chemical suppliers and databases to ensure a thorough summary for research and development applications.

Core Physicochemical Data

4,4-Dimethylcyclohexanone is a solid at room temperature. Its fundamental physical properties, the melting and boiling points, are critical parameters for its handling, purification, and use in synthetic protocols. The following table summarizes the reported values for these properties.

Physical Property	Value	Conditions
Melting Point	41-45 °C	Ambient Pressure
44 °C	Ambient Pressure	
41-43 °C	Ambient Pressure	
45 °C	Ambient Pressure	
Boiling Point	170.595 °C	760 mmHg
177-178 °C	Not Specified	
73 °C	14 mmHg	
105-106 °C	80 Torr	

Experimental Protocols

While specific experimental details for the determination of the melting and boiling points of **4,4-Dimethylcyclohexanone** are not extensively published in the provided literature, a general and widely accepted methodology for determining the melting point of a crystalline organic solid is described below.

Melting Point Determination via Capillary Method

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline compound, this transition occurs over a narrow temperature range. The melting point is a crucial indicator of purity, with impurities typically causing a depression and broadening of the melting range.^[1]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes
- Thermometer
- Sample of **4,4-Dimethylcyclohexanone**

Procedure:

- A small amount of finely powdered **4,4-Dimethylcyclohexanone** is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a thermometer.
- The sample is heated at a steady and slow rate, typically 1-2°C per minute, especially near the expected melting point.^[1]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.
- For accurate results, it is recommended to perform an initial rapid determination to find an approximate melting point, followed by at least two more careful measurements with a slower heating rate.^[1]

Process Visualization

To illustrate the general workflow of determining the melting point of a chemical compound like **4,4-Dimethylcyclohexanone**, the following diagram is provided.



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Workflow for Melting Point Determination

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References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
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